

3-Hydroxyxanthone solubility in DMSO and other solvents

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Compound of Interest

Compound Name: 3-Hydroxyxanthone

Cat. No.: B1336859

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Application Notes and Protocols for 3-Hydroxyxanthone

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **3-hydroxyxanthone** in various solvents, protocols for solubility determination, and an overview of its known biological activities and associated signaling pathways.

Solubility of 3-Hydroxyxanthone

Understanding the solubility of **3-hydroxyxanthone** is critical for the design and execution of in vitro and in vivo studies. The following table summarizes the available quantitative and qualitative solubility data for **3-hydroxyxanthone** in common laboratory solvents.

Data Presentation: Solubility Profile



Solvent	Chemical Formula	Туре	Quantitative Solubility	Qualitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	(CH₃)₂SO	Polar Aprotic	50 mg/mL (235.63 mM) [1]	-	Requires sonication to achieve. Hygroscopic DMSO may reduce solubility.[1]
Chloroform	CHCl₃	Nonpolar	Data not available	Soluble	_
Dichlorometh ane	CH ₂ Cl ₂	Nonpolar	Data not available	Soluble	
Ethyl Acetate	C4H8O2	Polar Aprotic	Data not available	Soluble	_
Acetone	C₃H ₆ O	Polar Aprotic	Data not available	Soluble	_
Methanol	СН₃ОН	Polar Protic	Data not available	Soluble	Hydroxyxanth ones have been dissolved in methanol for antioxidant assays.[2]
Ethanol	C₂H₅OH	Polar Protic	Data not available	Data not available	Ethanol has been used as a solvent in the synthesis of hydroxyxanth one derivatives.



Note: Quantitative solubility data for **3-hydroxyxanthone** in many common organic solvents is not readily available in the public domain. The qualitative data is based on information from chemical suppliers and related literature. Researchers are advised to experimentally determine solubility in their specific solvent systems.

Experimental Protocols Protocol for Determining the Solubility of 3Hydroxyxanthone

A widely accepted and reliable method for determining the equilibrium solubility of a compound is the shake-flask method.

Objective: To determine the saturation solubility of **3-hydroxyxanthone** in a specific solvent at a controlled temperature.

Materials:

- 3-Hydroxyxanthone (solid)
- Solvent of interest (e.g., ethanol, PBS)
- Calibrated analytical balance
- · Glass vials with screw caps
- Temperature-controlled orbital shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE with a pore size of 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Methodology:



· Preparation of a Saturated Solution:

- Add an excess amount of solid 3-hydroxyxanthone to a glass vial. The excess solid should be visually apparent.
- Add a known volume of the desired solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.

Equilibration:

- Place the vial in a temperature-controlled shaker and agitate at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, visually confirm that excess solid remains.

· Sample Separation:

- Centrifuge the vial at a high speed to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant using a pipette, ensuring not to disturb the solid pellet.
- Filter the supernatant through a syringe filter into a clean vial. This step removes any remaining solid microparticles.

Quantification:

- Prepare a series of standard solutions of 3-hydroxyxanthone of known concentrations in the same solvent.
- Analyze the standard solutions using a validated HPLC method to generate a calibration curve.
- Dilute the filtered saturated solution with a known volume of the solvent to bring its concentration within the range of the calibration curve.



- Analyze the diluted sample using the same HPLC method.
- Determine the concentration of 3-hydroxyxanthone in the diluted sample from the calibration curve and calculate the concentration in the original saturated solution, accounting for the dilution factor.
- Data Reporting:
 - The solubility is typically reported in mg/mL or mM at the specified temperature.

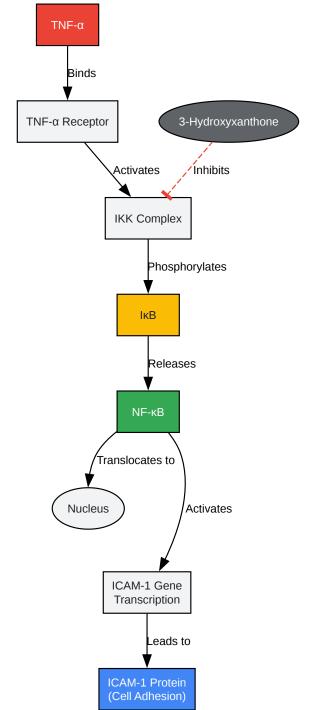
Biological Activities and Signaling Pathways

3-Hydroxyxanthone exhibits several biological activities, including anti-inflammatory and antioxidant effects. The following diagrams illustrate the signaling pathways potentially modulated by **3-hydroxyxanthone**.

Inhibition of TNF-α-Induced ICAM-1 Expression

3-Hydroxyxanthone has been shown to inhibit the expression of Intercellular Adhesion Molecule-1 (ICAM-1) induced by the pro-inflammatory cytokine Tumor Necrosis Factor-alpha (TNF-α). This inhibition is likely mediated through the NF-κB signaling pathway.





Inhibition of TNF- α -Induced ICAM-1 Expression by 3-Hydroxyxanthone

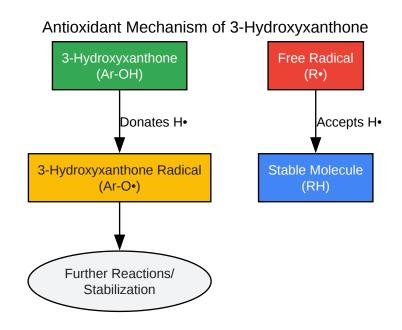
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Caption: Proposed mechanism of **3-hydroxyxanthone** in the TNF- α /NF- κ B pathway.



Antioxidant Activity: Free Radical Scavenging

The antioxidant properties of **3-hydroxyxanthone** are attributed to its ability to scavenge free radicals, a process facilitated by the hydroxyl group on the xanthone scaffold. The primary mechanism is likely hydrogen atom transfer (HAT).



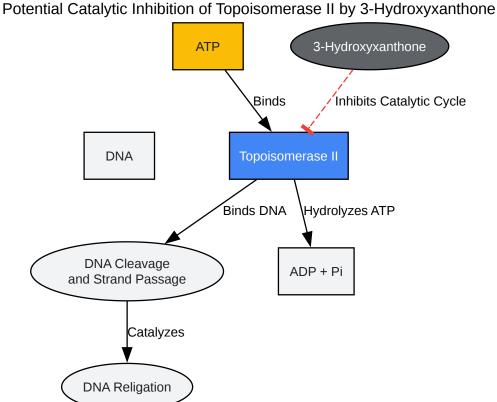
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Caption: Free radical scavenging by **3-hydroxyxanthone** via hydrogen atom transfer.

Potential Inhibition of Topoisomerase II

While direct evidence for **3-hydroxyxanthone** is limited, other xanthone derivatives have been identified as catalytic inhibitors of topoisomerase II, an essential enzyme in DNA replication and transcription. This suggests a potential anticancer mechanism for **3-hydroxyxanthone**.





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Caption: Proposed catalytic inhibition of Topoisomerase II by **3-hydroxyxanthone**.

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References

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